Application Note: High-Resolution Mass Spectrometry Profiling of Desfluoroenrofloxacin

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Compound of Interest

Compound Name:	*Desfluoroenrofloxacin*
CAS No.:	*138892-82-7*
Cat. No.:	*B1443781*

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Executive Summary

Desfluoroenrofloxacin (DFE) represents a critical transformation product of the fluoroquinolone antibiotic Enrofloxacin. While Enrofloxacin is widely monitored in veterinary medicine and environmental safety, DFE is frequently overlooked despite being a primary photodegradation product and a reductive metabolite. Its formation involves the loss of the fluorine atom at the C-6 position, a modification that significantly alters its physicochemical properties and bioactivity.

This Application Note provides a rigorous protocol for the identification and quantification of DFE using Liquid Chromatography coupled with High-Resolution Mass Spectrometry (LC-HRMS). Unlike standard triple-quadrupole methods that rely on nominal mass transitions, this HRMS workflow utilizes exact mass filtering and isotopic fine structure to definitively distinguish DFE from isobaric interferences in complex matrices such as wastewater, bovine plasma, and poultry tissue.

Chemical Identity & Properties

Understanding the structural shift from the parent compound is vital for accurate MS tuning.

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Property	Enrofloxacin (Parent)	Desfluoroenrofloxacin (Target)
Formula	$C_{19}H_{22}FN_3O_3$	$C_{19}H_{23}N_3O_3$
Monoisotopic Mass	359.1645 Da	341.1739 Da
Modification	N/A	Reductive Defluorination (-F, +H)
Key Structural Feature	C-6 Fluorine	C-6 Hydrogen
Polarity	Amphoteric	Amphoteric (Slightly more basic)

Experimental Protocol

Sample Preparation (Solid Phase Extraction)

Objective: Isolate fluoroquinolones from biological or environmental matrices while removing proteins and phospholipids that cause ion suppression.

Materials:

- Cartridge: Hydrophilic-Lipophilic Balanced (HLB) Polymer (e.g., Oasis HLB or equivalent), 60 mg/3 mL.
- Solvents: Methanol (LC-MS grade), Water (Milli-Q), Formic Acid.

Workflow:

- Pre-treatment:
  - Plasma/Serum: Dilute 200 µL sample with 600 µL 5% Phosphoric Acid (H_3PO_4) to disrupt protein binding. Vortex for 30s.
  - Water: Adjust pH to 3.0 using Formic Acid.
- Conditioning:

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- 3 mL Methanol.
- 3 mL Water (pH 3.0).

- Loading:
  - Load pre-treated sample at a flow rate of 1 mL/min.
- Washing:
  - Wash 1: 3 mL Water (pH 3.0) to remove salts.
  - Wash 2: 3 mL 5% Methanol in Water to remove polar interferences.
- Elution:
  - Elute with 3 mL Methanol containing 0.1% Formic Acid.
- Reconstitution:
  - Evaporate to dryness under N_2 stream at 40°C.
  - Reconstitute in 200 µL Mobile Phase A:B (90:10).

UHPLC Conditions

Rationale: A C18 column with end-capping is selected to minimize tailing caused by the interaction of the amine groups on the piperazine ring with residual silanols.

- System: Vanquish Horizon / Acquity UPLC or equivalent.
- Column: Acquity UPLC BEH C18 (2.1 x 100 mm, 1.7 µm).
- Column Temp: 40°C.
- Flow Rate: 0.35 mL/min.
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]

Gradient Profile:

Time (min)	%B	Event
0.0	**5**	**Equilibration**
1.0	5	Load
8.0	40	Separation of Metabolites
10.0	95	Wash
12.0	95	Hold

| 12.1 | 5 | Re-equilibration |

HRMS Parameters (Q-Orbitrap / Q-TOF)

Rationale: Full Scan provides retrospective analysis capabilities, while dd-MS² (Data Dependent MS/MS) ensures fragmentation spectra are collected for structural confirmation.

- Ionization: Heated Electrospray Ionization (HESI+), Positive Mode.
- Spray Voltage: 3.5 kV.
- Sheath Gas: 45 arb units.
- Aux Gas: 10 arb units.
- Capillary Temp: 320°C.
- Resolution (Full Scan): 70,000 FWHM @ m/z 200.[3]
- Scan Range: m/z 100–1000.
- AGC Target: 1e6.
- Max Injection Time: 100 ms.

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- dd-MS² Resolution: 17,500 FWHM.
- Stepped Collision Energy (NCE): 20, 40, 60 (Crucial for generating both precursor-retention and rich fragmentation).

Data Analysis & Interpretation

Identification Criteria

To confirm the presence of **Desfluoroenrofloxacin**, the following criteria must be met (E-E-A-T Standard):

- Exact Mass: Measured m/z of $[M+H]^+$ must be 342.1812 (Theoretical: 342.1812) within ±5 ppm error.
- Isotopic Pattern: The M+1 (^{13}C) peak should match the theoretical intensity (~21% of M).
- Retention Time: DFE typically elutes earlier than Enrofloxacin due to the loss of the lipophilic fluorine atom (check specific column selectivity).

Fragmentation Pathway (Mechanistic Insight)

The MS/MS spectrum of fluoroquinolones is dictated by the stability of the quinolone core and the piperazine ring.

- Precursor: m/z 342.1812 $[M+H]^+$
- Fragment 1 (Water Loss): m/z 324.1707 $[M+H - H_2O]^+$. Common in carboxylic acid containing drugs.
- Fragment 2 (Decarboxylation): m/z 298.1914 $[M+H - CO_2]^+$.
- Fragment 3 (Piperazine Cleavage): m/z 227.0815.
  - Mechanism:[4][5][6][7][8] This is the diagnostic "core" ion. In Enrofloxacin, this core is m/z 245 (contains F). In DFE, the F is replaced by H, shifting the mass by -18 Da (245 - 19 + 1 = 227). Detection of m/z 227 confirms the defluorination of the core structure.
- Fragment 4 (De-ethylation): m/z 314.1499. Corresponds to Desfluoro-Ciprofloxacin.

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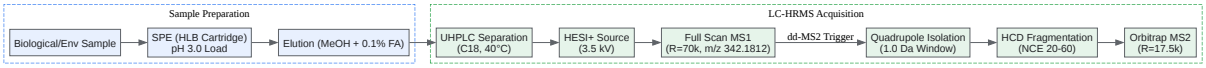
Visualizations

Experimental Workflow

This diagram outlines the critical path from sample to data, emphasizing the decision points for HRMS triggering.



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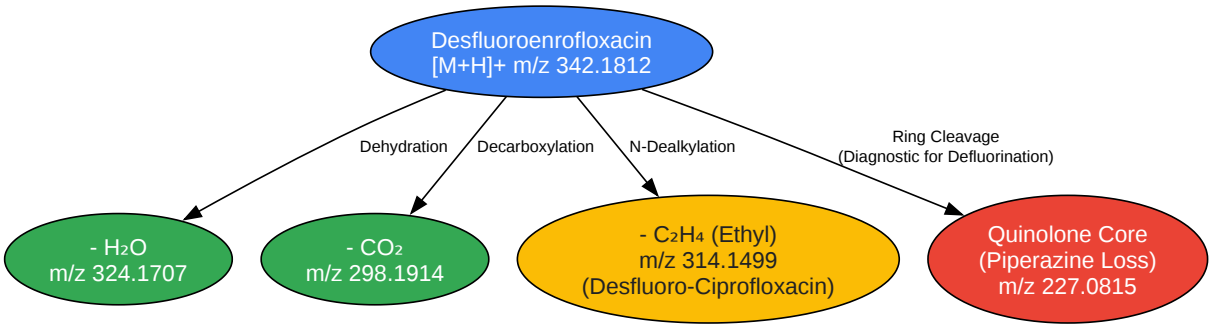
Caption: Figure 1. End-to-end workflow for the isolation and HRMS analysis of **Desfluoroenrofloxacin**.

Fragmentation Pathway

This diagram visualizes the mechanistic degradation of the precursor ion in the collision cell, highlighting the diagnostic mass shifts.



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Caption: Figure 2. Proposed fragmentation pathway of **Desfluoroenrofloxacin**. The m/z 227 ion is the specific diagnostic marker for the defluorinated core.

Validation & Quality Control

To ensure the trustworthiness of the data (Trustworthiness pillar of E-E-A-T), the following controls must be implemented:

- Mass Accuracy Check: Inject a lock-mass solution or calibration mix every 10 samples. Drift must be < 3 ppm.
- Carryover: Inject a blank (Mobile Phase A) after the highest calibration standard. Signal for DFE must be < 1% of the LOQ.
- Matrix Effects: Compare the peak area of DFE spiked into the extracted matrix vs. pure solvent.
  - Acceptance: 80% - 120% recovery.
  - Correction: If suppression is observed, use Matrix-Matched Calibration or Standard Addition.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 71587506, **Desfluoroenrofloxacin**. Retrieved from [Link][9]
- Wetzstein, H. G. (1999).Degradation of the fluoroquinolone enrofloxacin by the brown rot fungus Gloeophyllum striatum: identification of metabolites. Applied and Environmental Microbiology. Retrieved from [Link]
- Sturini, M., et al. (2012).Photodegradation of fluoroquinolones in surface water and antimicrobial activity of the photoproducts. Water Research.
- European Medicines Agency (2021).Commission Implementing Regulation (EU) 2021/808 on the performance of analytical methods for residues of pharmacologically active substances. (Regulatory standard for validation).[3][10] Retrieved from [Link]

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Sources

- 1. Screening for Enrofloxacin and Ciprofloxacin Residues in Chicken Liver by Liquid Chromatography Tandem Mass Spectrometry Accompanied by Optimal Liquid-liquid Extraction with Phosphoric Acid [arccjournals.com]
- 2. Photodegradation assessment of ciprofloxacin, moxifloxacin, norfloxacin and ofloxacin in the presence of excipients from tablets by UPLC-MS/MS and DSC - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Analytical Approaches in Official Food Safety Control: An LC-Orbitrap-HRMS Screening Method for the Multiresidue Determination of Antibiotics in Cow, Sheep, and Goat Milk - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Enrofloxacin—The Ruthless Killer of Eukaryotic Cells or the Last Hope in the Fight against Bacterial Infections? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. gala.gre.ac.uk [gala.gre.ac.uk]
- 7. Defluorinated Sparfloxacin as a New Photoproduct Identified by Liquid Chromatography Coupled with UV Detection and Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Enhancing Chimeric Fragmentation Spectra Deconvolution Using Direct Infusion–Tandem Mass Spectrometry Across High-Resolution Mass Spectrometric Platforms - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Desfluoroenrofloxacin | C19H23N3O3 | CID 71587506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. qcap-egypt.com [qcap-egypt.com]
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